

Application Notes and Protocols: Carrageenan-Induced Rat Paw Edema Assay

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Compound of Interest

Compound Name: MDL 19301

Cat. No.: B10801141

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

The carrageenan-induced rat paw edema model is a well-established acute inflammatory model used to assess the efficacy of anti-inflammatory drugs.[1][2][3] Carrageenan, a sulfated polysaccharide, induces a reproducible inflammatory response characterized by edema, hyperalgesia, and erythema.[2] The inflammatory cascade is biphasic. The initial phase (0-1.5 hours) involves the release of histamine, serotonin, and bradykinin. The later phase (1.5-6 hours) is associated with the production of prostaglandins and the infiltration of neutrophils into the inflammatory site.[3] Non-steroidal anti-inflammatory drugs (NSAIDs) are typically effective in this model, primarily by inhibiting cyclooxygenase (COX) and subsequent prostaglandin synthesis.[4][5]

Mechanism of Action of Inflammatory Mediators:

Prostaglandin E2 (PGE2) is a key mediator in the inflammatory process, contributing to vasodilation, increased vascular permeability, and pain.[6][7][8] PGE2 exerts its effects through four G-protein coupled receptors (EP1-EP4).[6][9] The carrageenan-induced edema model is sensitive to inhibitors of prostaglandin synthesis.[1]

Another important mediator in inflammatory responses is the Myeloid DAP12-associating lectin (MDL)-1, also known as CLEC5A. MDL-1 is a receptor that plays a significant role in synovial inflammation and bone erosion in autoimmune arthritis by enhancing myeloid cell infiltration

and promoting the expression of pro-inflammatory cytokines like IL-1, IL-6, and TNF.[10][11]
Targeting MDL-1 could be a therapeutic strategy to suppress inflammation and bone resorption.[10]

Experimental Protocols

Animals

- Species: Male Wistar or Sprague-Dawley rats.
- Weight: 150-200 g.
- Acclimation: Animals should be acclimated to the laboratory conditions for at least one week prior to the experiment.
- Housing: Housed in a temperature-controlled room with a 12-hour light/dark cycle.
- Diet: Standard pellet diet and water ad libitum.
- Fasting: Animals should be fasted overnight before the experiment with free access to water.

Materials

- Inducing Agent: 1% (w/v) Carrageenan (lambda form) in sterile 0.9% saline.
- Test Compound (e.g., **MDL 19301**): Dissolved or suspended in an appropriate vehicle (e.g., 0.5% carboxymethyl cellulose, distilled water).
- Positive Control: Indomethacin (10 mg/kg) or Diclofenac (15 mg/kg) in a suitable vehicle.[12][13]
- Vehicle Control: The same vehicle used for the test compound and positive control.
- Apparatus: Plethysmometer for measuring paw volume.

Experimental Procedure

- Grouping: Randomly divide the animals into the following groups (n=6 per group):

- Group I (Normal Control): No treatment.
- Group II (Negative Control): Vehicle + Carrageenan.
- Group III (Positive Control): Indomethacin/Diclofenac + Carrageenan.
- Group IV, V, VI... (Test Groups): Test Compound (different doses) + Carrageenan.
- Baseline Measurement: Measure the initial volume of the right hind paw of each rat using a plethysmometer.
- Drug Administration: Administer the vehicle, positive control, or test compound orally (p.o.) or intraperitoneally (i.p.) one hour before carrageenan injection.[\[1\]](#)
- Induction of Edema: Inject 0.1 mL of 1% carrageenan solution subcutaneously into the sub-plantar region of the right hind paw of each rat (except for the normal control group).[\[12\]](#)
- Measurement of Paw Edema: Measure the paw volume at 1, 2, 3, 4, and 5 hours after the carrageenan injection using the plethysmometer.[\[13\]](#)
- Euthanasia: At the end of the experiment, euthanize the animals using a humane method.

Data Analysis

- Calculate the increase in paw volume:
 - $\Delta V = V_t - V_0$
 - Where V_t is the paw volume at time t , and V_0 is the initial paw volume.
- Calculate the percentage inhibition of edema:
 - $\% \text{ Inhibition} = [(\Delta V_{\text{control}} - \Delta V_{\text{treated}}) / \Delta V_{\text{control}}] \times 100$
- Statistical Analysis: Analyze the data using one-way analysis of variance (ANOVA) followed by a suitable post-hoc test (e.g., Dunnett's test) to compare the treated groups with the control group. A p-value of < 0.05 is generally considered statistically significant.

Data Presentation

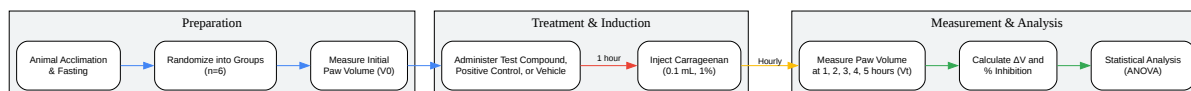
The quantitative data from the rat paw edema assay should be summarized in a clear and structured table for easy comparison.

Table 1: Effect of Test Compound on Carrageenan-Induced Rat Paw Edema

			Initial Paw Volume (mL)	Paw Volume (mL) at different time points (Mean ± SEM)	% Inhibition of Edema at 3h
Group	Treatment	Dose (mg/kg)			
	0h	1h	2h		
I	Normal	-			
II	Vehicle + Carrageenan	-			
III	Indomethacin + Carrageenan	10			
IV	Test Compound + Carrageenan	Dose 1			
V	Test Compound + Carrageenan	Dose 2			
VI	Test Compound + Carrageenan	Dose 3			

Visualizations

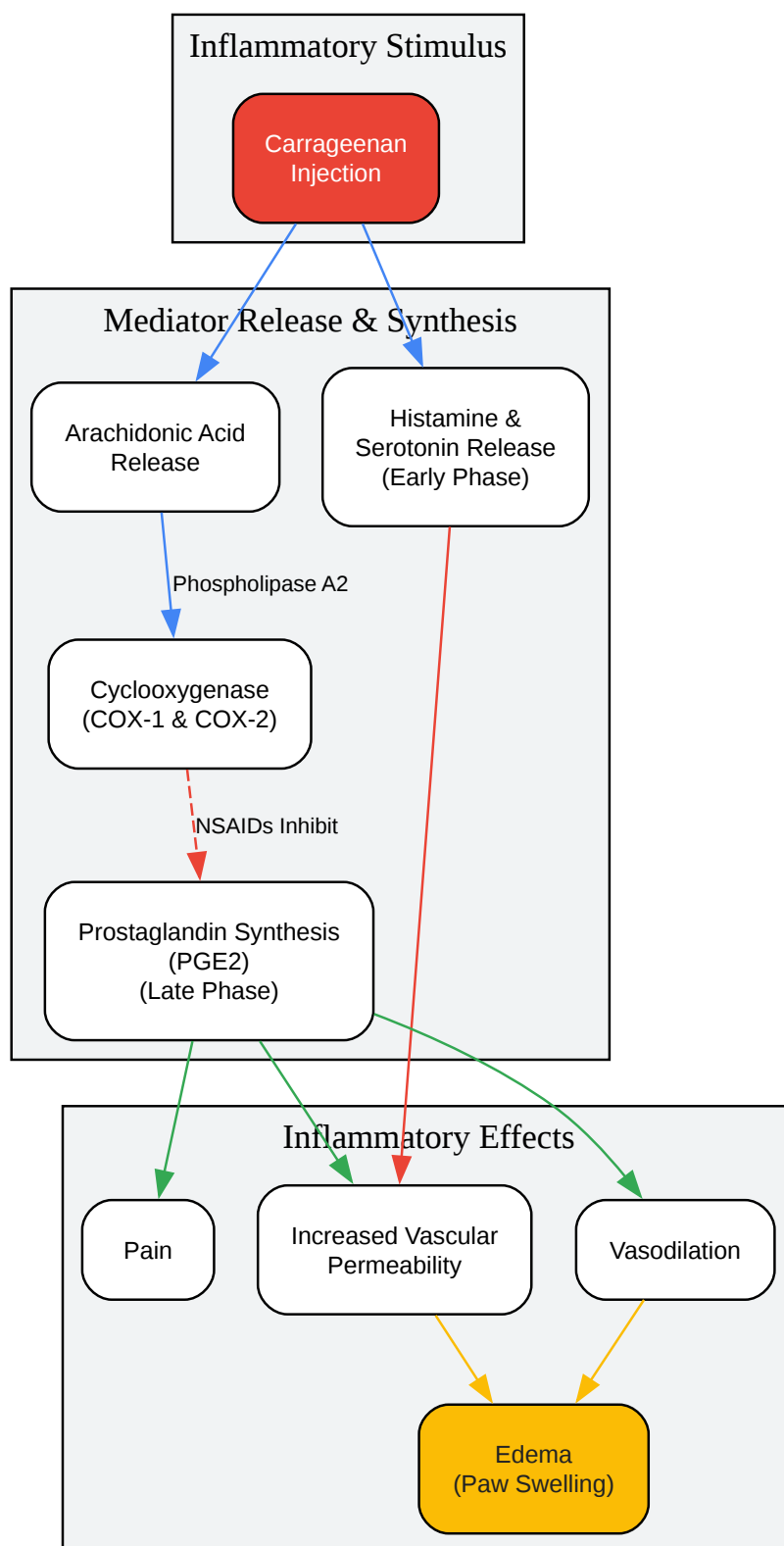
Experimental Workflow



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Caption: Experimental workflow for the carrageenan-induced rat paw edema assay.

Signaling Pathway in Carrageenan-Induced Inflammation



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Caption: Simplified signaling pathway of carrageenan-induced inflammation.

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- To cite this document: BenchChem. [Application Notes and Protocols: Carrageenan-Induced Rat Paw Edema Assay]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10801141#mdl-19301-protocol-for-rat-paw-edema-assay]

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